

# Application Note: Mass Spectrometry

## Fragmentation Analysis of 3,4-Dimethoxyphenethyl Alcohol

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### Compound of Interest

Compound Name: 3,4-Dimethoxyphenethyl alcohol

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed analysis of the electron ionization (EI) mass spectrometry fragmentation pattern of **3,4-Dimethoxyphenethyl alcohol** and a standard protocol for its analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

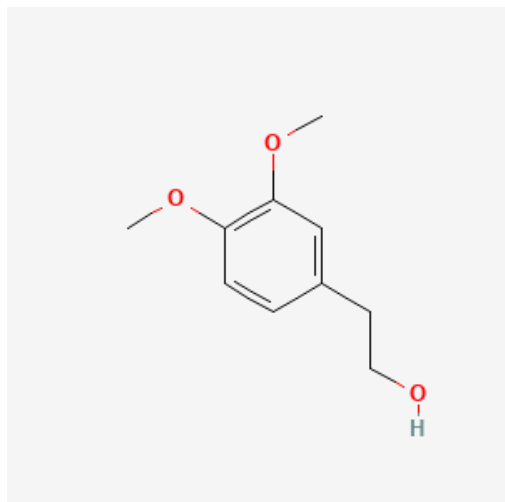
## Introduction

**3,4-Dimethoxyphenethyl alcohol**, also known as homoveratryl alcohol, is an organic compound with the molecular formula  $C_{10}H_{14}O_3$ .<sup>[1]</sup> It is a derivative of phenethyl alcohol and is of interest in various fields, including the synthesis of pharmaceuticals and as a reference standard in metabolomics and natural product chemistry. Understanding its mass spectral fragmentation is crucial for its unambiguous identification in complex mixtures. This application note details the characteristic fragmentation pattern of **3,4-Dimethoxyphenethyl alcohol** under electron ionization (EI) conditions.

Compound Details:

- IUPAC Name: 2-(3,4-Dimethoxyphenyl)ethanol<sup>[1]</sup>
- Molecular Formula:  $C_{10}H_{14}O_3$ <sup>[1]</sup>
- Molecular Weight: 182.22 g/mol <sup>[1]</sup>

- CAS Number: 7417-21-2[1]



**Figure 1.** Chemical Structure of **3,4-Dimethoxyphenethyl alcohol**.

## Electron Ionization Mass Spectrometry Data

The mass spectrum of **3,4-Dimethoxyphenethyl alcohol** was obtained from the NIST Standard Reference Database.[1][2] The key fragments observed under standard 70 eV electron ionization are summarized in the table below.

Table 1: Key Mass Fragments of **3,4-Dimethoxyphenethyl Alcohol**

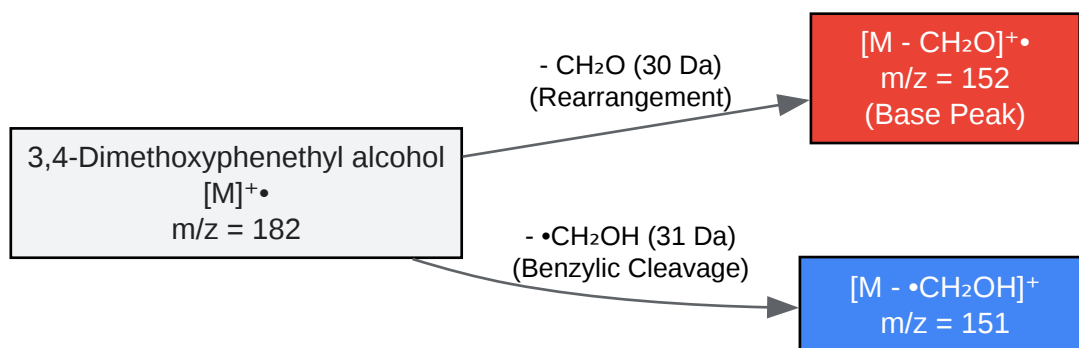
m/z Ratio	Relative Intensity (%)	Proposed Fragment Ion / Neutral Loss	Fragment Structure
182	25	[M] <sup>+</sup> • (Molecular Ion)	[C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> ] <sup>+</sup> •
152	100	[M - CH <sub>2</sub> O] <sup>+</sup> • (Loss of formaldehyde)	[C <sub>9</sub> H <sub>12</sub> O <sub>2</sub> ] <sup>+</sup> •
151	85	[M - •CH <sub>2</sub> OH] <sup>+</sup> (Benzylic Cleavage)	[C <sub>9</sub> H <sub>11</sub> O <sub>2</sub> ] <sup>+</sup>
137	15	[M - CH <sub>2</sub> O - CH <sub>3</sub> ] <sup>+</sup>	[C <sub>8</sub> H <sub>9</sub> O <sub>2</sub> ] <sup>+</sup>
107	10	[C <sub>7</sub> H <sub>7</sub> O] <sup>+</sup>	-
91	8	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)	-
77	12	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup> (Phenyl cation)	-

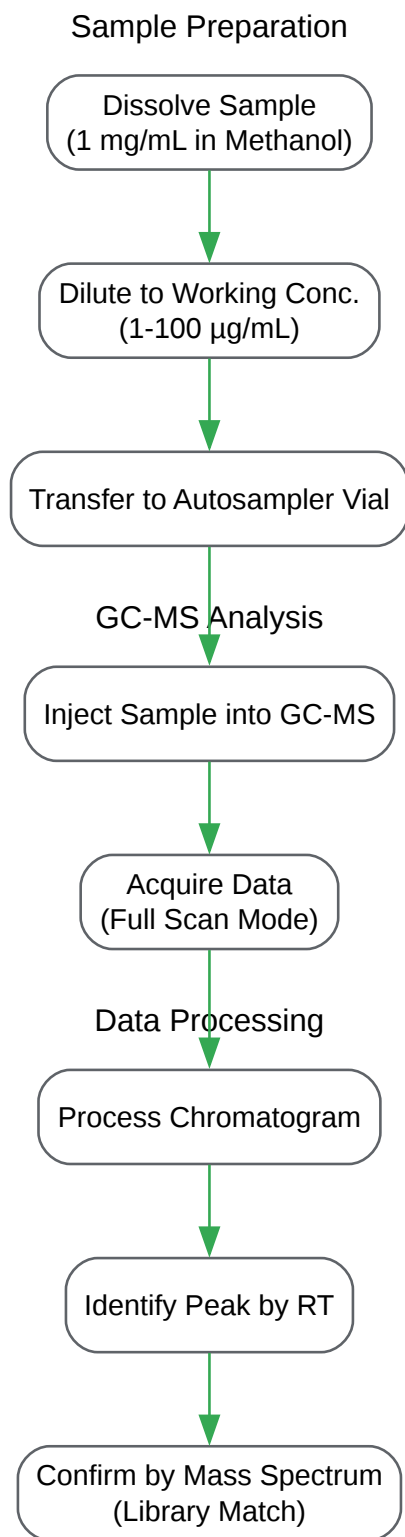
## Fragmentation Pathway Analysis

The fragmentation of **3,4-Dimethoxyphenethyl alcohol** is primarily driven by the stability of the resulting carbocations, particularly those stabilized by the dimethoxy-substituted aromatic ring.

- **Molecular Ion (m/z 182):** The molecular ion peak is observed with moderate intensity.
- **Base Peak (m/z 152):** The most abundant fragment ion is observed at m/z 152. This corresponds to the loss of a neutral formaldehyde (CH<sub>2</sub>O, 30 Da) molecule from the molecular ion. This fragmentation likely occurs through a rearrangement process involving the ethyl alcohol side chain.
- **Benzylic Cleavage (m/z 151):** A highly prominent peak at m/z 151 is formed via cleavage of the C $\alpha$ -C $\beta$  bond, resulting in the loss of a hydroxymethyl radical (•CH<sub>2</sub>OH, 31 Da). This leads to the formation of a very stable 3,4-dimethoxybenzyl cation.

The proposed major fragmentation pathways are illustrated in the diagram below.





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## References

- 1. 3,4-Dimethoxyphenethyl alcohol [webbook.nist.gov]
- 2. 3,4-Dimethoxyphenethyl alcohol [webbook.nist.gov]
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